

Major Ilmenite Discoveries Signal Shifts in Global Titanium Supply

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Recent discoveries of significant **ilmenite** deposits, most notably the Pitfield Project in Western Australia and the Dundas Project in Greenland, are poised to impact the global titanium market. These new occurrences, characterized by their unique geological formations and substantial resource estimates, offer a contrast to traditional mineral sand deposits and highlight evolving exploration and analysis techniques.

The Pitfield Project in Western Australia, operated by Empire Metals, represents a new type of sediment-hosted titanium deposit.[1][2] Unlike typical beach sand deposits, the mineralization at Pitfield is found within a large, deeply-weathered sedimentary basin, believed to have been enriched by hydrothermal fluids.[3] This geological context has resulted in a massive resource, with a maiden Mineral Resource Estimate (MRE) of 2.2 billion tonnes grading 5.1% titanium dioxide (TiO₂).[4]

In contrast, the Dundas Project in Greenland, developed by Bluejay Mining, is the world's highest-grade mineral sand **ilmenite** project.[5][6] The deposit is a placer-type, formed by the natural concentration of heavy minerals in beach sands. The JORC-compliant resource for the Dundas project is 117 million tonnes at 6.1% **ilmenite**.[1][6]

These discoveries are underpinned by a suite of advanced exploration and analytical techniques that provide the detailed data necessary for resource evaluation. Methodologies ranging from large-scale geophysical surveys to microscopic petrographic analysis are crucial in defining the economic potential of these deposits.



Comparative Analysis of New Ilmenite Discoveries

The following table summarizes the key quantitative data for the Pitfield and Dundas **ilmenite** projects, offering a direct comparison of their scale and grade.

Feature	Pitfield Project (Western Australia)	Dundas Project (Greenland)
Deposit Type	Sediment-hosted, hydrothermal	Placer (mineral sands)
Total Mineral Resource	2.2 billion tonnes[4]	117 million tonnes[1][6]
Grade	5.1% TiO ₂ [4]	6.1% Ilmenite[1][6]
Contained TiO ₂ /Ilmenite	113 million tonnes of contained TiO ₂ [4]	Not explicitly stated
Indicated Resource	697 million tonnes @ 5.3% TiO ₂ [1]	88,000 kt @ 3.1% In-Situ TiO ₂ (Moriusaq)[4]
Weathered Zone Resource	1.26 billion tonnes @ 5.2% TiO ₂ [1]	Not applicable
Mining Method	Open-pit[7]	Surface mining using conventional dry mining techniques[5]

Experimental Protocols in Ilmenite Discovery and Analysis

The characterization of new **ilmenite** occurrences involves a multi-faceted approach, combining geophysical, geological, and mineralogical analyses. Below are detailed methodologies for key experiments.

3D Magnetic Modeling

Three-dimensional magnetic modeling is a geophysical technique used to interpret subsurface geology based on variations in the Earth's magnetic field. It is instrumental in identifying and delineating potential ore bodies.



Methodology:

- Data Acquisition: Airborne magnetic surveys are conducted to collect high-resolution magnetic data over a large area. This involves flying an aircraft with a magnetometer in a grid pattern.
- Data Processing: The raw magnetic data is processed to remove noise and correct for variations in the Earth's magnetic field.
- 3D Inversion: The processed data is then inverted using specialized software to create a 3D model of magnetic susceptibility of the subsurface.[8][9] This process involves dividing the subsurface into a series of blocks and adjusting the magnetic properties of each block until the calculated magnetic response matches the observed data.[10]
- Interpretation: The resulting 3D model is interpreted by geologists to identify areas with anomalous magnetic signatures that may correspond to mineralization.[7][8]

Petrographic Analysis

Petrographic analysis involves the detailed study of rocks and minerals under a microscope to determine their composition, texture, and relationships. It is a fundamental technique for understanding the ore-forming processes and the characteristics of the **ilmenite** mineralization.

Methodology:

- Sample Collection: Representative rock samples are collected from drill core or rock outcrops. For the Pitfield project, samples were taken from Reverse Circulation (RC) drilling chips.[11]
- Thin Section Preparation: A thin slice of the rock sample is mounted on a glass slide and ground down to a thickness of 30 micrometers.[12][13] The sample may be impregnated with epoxy to stabilize it, especially if it is porous or friable.[14]
- Microscopic Examination: The thin section is then examined using a polarizing microscope in both plane-polarized and cross-polarized light.[13] This allows for the identification of different minerals based on their optical properties.



 Mineral Identification and Modal Analysis: The constituent minerals are identified, and their relative abundances (modal mineralogy) are estimated. This helps to determine the grade and quality of the ore.

X-Ray Fluorescence (XRF) and X-Ray Diffraction (XRD) Analysis

XRF and XRD are analytical techniques used to determine the elemental and mineralogical composition of a sample, respectively.[15][16]

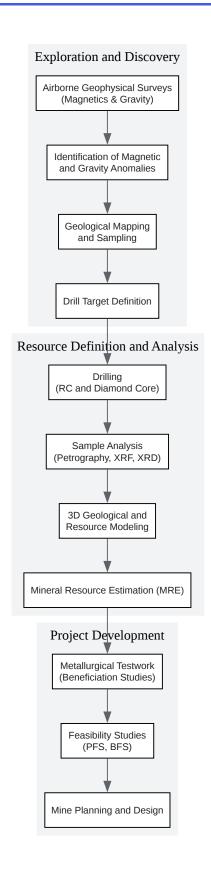
Methodology:

- Sample Preparation: A representative portion of the rock or mineral sample is crushed and then pulverized into a fine powder.[17]
- XRF Analysis: The powdered sample is pressed into a pellet and analyzed using an XRF spectrometer. The instrument bombards the sample with X-rays, causing the elements within the sample to fluoresce at characteristic energy levels, which are then measured to determine the elemental composition.[18]
- XRD Analysis: The powdered sample is placed in a holder and analyzed using an XRD instrument. The instrument directs a beam of X-rays at the sample, and the diffraction pattern of the X-rays is recorded. This pattern is unique to the crystal structure of the minerals present, allowing for their identification and quantification.[11]

Visualizing the Path to Discovery and Production

The following diagrams illustrate the key workflows in the discovery and processing of new **ilmenite** resources.

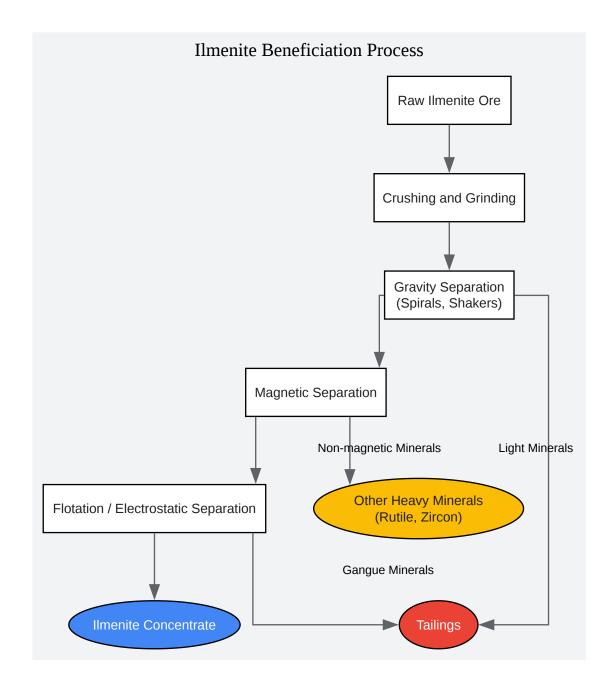




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Exploration and analysis workflow for a new ilmenite deposit.





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Generalized process flowsheet for **ilmenite** beneficiation.

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